

Docosyl isooctanoate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Docosyl isooctanoate

Cat. No.: B15177234

[Get Quote](#)

A Comprehensive Analysis of Docosyl Isooctanoate

This technical guide provides an in-depth overview of the physicochemical properties of **docosyl isooctanoate**, a long-chain ester of significant interest in various scientific and industrial applications. The information presented herein is intended for researchers, scientists, and professionals engaged in drug development and material science.

Physicochemical Properties

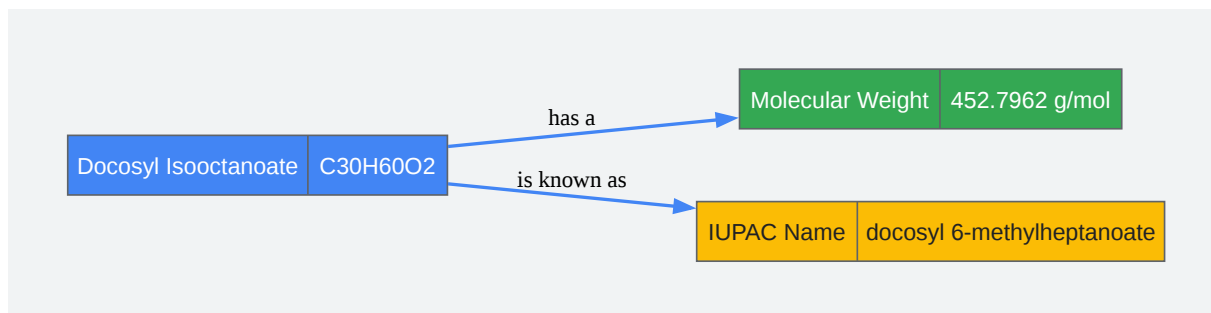
Docosyl isooctanoate is an ester with a long aliphatic chain, which imparts specific properties such as high lipophilicity and a waxy nature at room temperature. Its molecular characteristics are fundamental to understanding its behavior in various formulations and biological systems.

A summary of the key quantitative data for **docosyl isooctanoate** is presented in the table below.

Property	Value
Molecular Formula	C30H60O2[1]
Molecular Weight	452.7962 g/mol [1]
Exact Mass	452.45933115 u[1]
Monoisotopic Mass	452.45933115 u[1]

Molecular Structure and Identification

The structural representation of **docosyl isooctanoate** reveals a docosyl (C22) alcohol moiety esterified with isooctanoic acid. The IUPAC name for this compound is docosyl 6-methylheptanoate.



[Click to download full resolution via product page](#)

Caption: Relationship between **Docosyl Isooctanoate** and its key identifiers.

Experimental Protocols

Detailed experimental methodologies for the determination of the molecular weight and formula of **docosyl isooctanoate** typically involve mass spectrometry and elemental analysis.

Mass Spectrometry: High-resolution mass spectrometry (HRMS) is employed to determine the exact mass of the molecule. The sample is introduced into the mass spectrometer, ionized, and

the mass-to-charge ratio of the resulting ions is measured. The exact mass provides a highly accurate determination of the elemental composition, confirming the molecular formula.

Elemental Analysis: Combustion analysis is a standard method to determine the empirical formula of a compound. A known mass of the substance is burned in an excess of oxygen, and the resulting combustion products (carbon dioxide and water) are collected and weighed. The percentages of carbon and hydrogen in the original compound are then calculated, which can be used to determine the empirical and subsequently the molecular formula.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. guidechem.com [guidechem.com]
- To cite this document: BenchChem. [Docosyl isooctanoate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15177234#docosyl-isooctanoate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com